

Tilbroquinol IC50 values in antiprotozoal assays

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Compound Focus: Tilbroquinol

CAS No.: 7175-09-9

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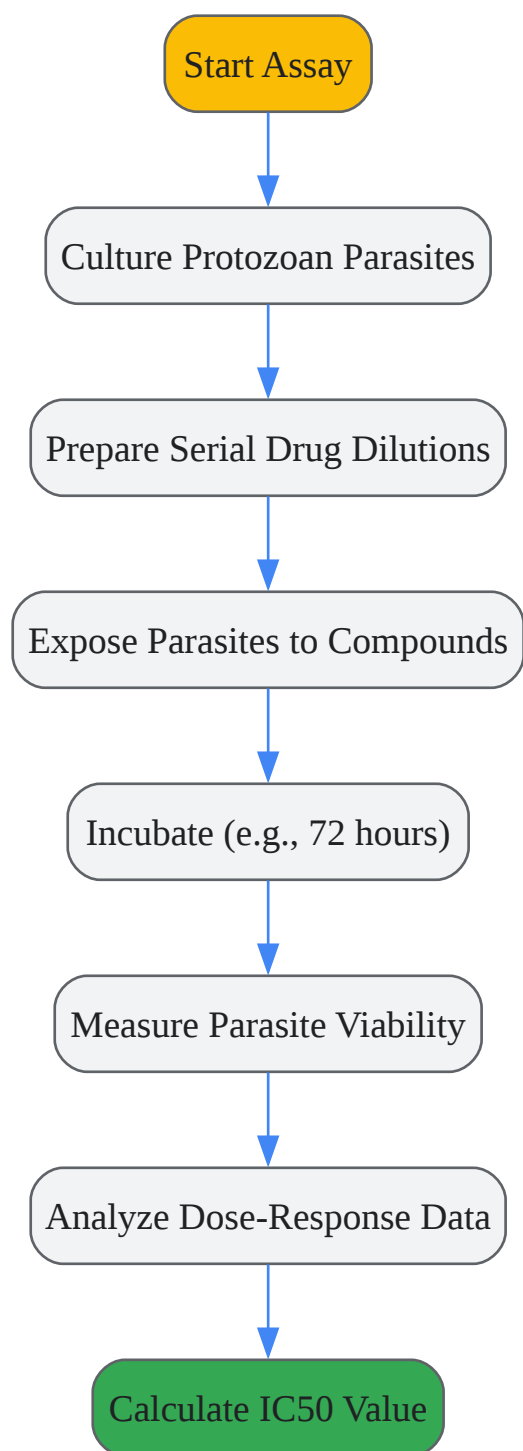
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Experimental Protocols in Antiprotozoal Research

Although data on **Tilbroquinol** is unavailable, standard methodologies for determining antiprotozoal activity are well-established. The table below outlines common assay types you may find in the literature.

| Assay Type | Typical Workflow | Key Measurements |
|--|--|--|
| Anti- <i>Plasmodium</i> * (Malaria) [1] | Culture of chloroquine-resistant <i>P. falciparum</i> strains (e.g., K1); exposure to serial drug dilutions. | Inhibition of parasite growth (IC50); cytotoxicity counterscreen on mammalian cells (e.g., MRC-5) to calculate Selectivity Index (SI). |
| General Antiprotozoal Screening [2] | <i>In vitro</i> cultures of parasites (e.g., <i>T. b. rhodesiense</i> , <i>L. donovani</i> , <i>T. cruzi</i>); exposure to serial drug dilutions. | Inhibition of parasite growth (IC50) after a set period (e.g., 72 hours). |
| IC50 Determination [3] | Dose-response experiments with a range of concentrations; viability assessment (e.g., microscopy, fluorescence). | Non-linear regression analysis of viability vs. log(concentration) to determine the half-maximal inhibitory concentration. |

The following diagram illustrates the general workflow for a standard *in vitro* antiprotozoal drug sensitivity assay:



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References

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2. Antiprotozoal Activity Profiling of Approved Drugs [journals.plos.org]
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